

In-Depth Technical Guide: Ethyl 3-oxocyclohexanecarboxylate (CAS: 33668-25-6)

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Compound of Interest

Compound Name: Ethyl 3-oxocyclohexanecarboxylate

Cat. No.: B105176

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 3-oxocyclohexanecarboxylate, a versatile bifunctional molecule, serves as a pivotal intermediate in the synthesis of a wide array of complex organic scaffolds. Its inherent reactivity, stemming from the presence of both a ketone and an ester functional group, makes it a valuable building block in medicinal chemistry and drug development. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis, and a summary of its key applications, with a particular focus on its role as a precursor to Janus kinase (JAK) inhibitors.

Chemical and Physical Properties

Ethyl 3-oxocyclohexanecarboxylate is a colorless to pale yellow liquid.^{[1][2]} Its key chemical and physical properties are summarized in the tables below.

Table 1: General and Physical Properties

Property	Value	Reference(s)
CAS Number	33668-25-6	[3]
Molecular Formula	C ₉ H ₁₄ O ₃	[3]
Molecular Weight	170.21 g/mol	[3]
Appearance	Colorless to light yellow liquid	[2][4]
Boiling Point	249 °C	[4]
Density	1.083 g/mL	[4]
Flash Point	104 °C	[4]
Storage Temperature	2-8 °C	[4]

Table 2: Spectroscopic Data

Technique	Data	Reference(s)
¹ H NMR	Consistent with structure	
¹³ C NMR	Spectra available	[1][3]
Infrared (IR)	Vapor Phase IR Spectra available	[1][3]
Mass Spectrometry (MS)	GC-MS data available	[1][3]

Synthesis of Ethyl 3-oxocyclohexanecarboxylate

The most common and efficient method for the laboratory synthesis of **Ethyl 3-oxocyclohexanecarboxylate** is the Fischer esterification of 3-oxocyclohexanecarboxylic acid with ethanol in the presence of an acid catalyst.

Experimental Protocol: Fischer Esterification

This protocol is based on established Fischer esterification procedures.

Materials:

- 3-oxo-1-cyclohexanecarboxylic acid
- Ethanol (anhydrous)
- Toluene
- p-Toluenesulfonic acid (catalyst)
- Sodium bicarbonate (saturated solution)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Diethyl ether or Ethyl acetate for extraction

Equipment:

- Round bottom flask
- Dean-Stark trap
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a round bottom flask equipped with a magnetic stir bar and a Dean-Stark trap connected to a reflux condenser, add 3-oxo-1-cyclohexanecarboxylic acid (e.g., 3.85 g, 27.1 mmol), ethanol (e.g., 7.91 mL), and toluene (e.g., 65.9 mL).^[4]

- Catalyst Addition: Add a catalytic amount of p-toluenesulfonic acid (e.g., 0.097 g, 0.56 mmol).[4]
- Reflux: Heat the mixture to reflux using a heating mantle. The toluene forms an azeotrope with the water produced during the reaction, which is collected in the Dean-Stark trap, driving the equilibrium towards the product. Continue refluxing overnight or until no more water is collected.[4]
- Cooling and Concentration: After the reaction is complete, allow the mixture to cool to room temperature. Concentrate the reaction mixture under reduced pressure using a rotary evaporator to remove the toluene and excess ethanol.[4]
- Work-up:
 - Dissolve the residue in a suitable organic solvent like diethyl ether or ethyl acetate.
 - Transfer the solution to a separatory funnel and wash with a saturated solution of sodium bicarbonate to neutralize the acidic catalyst.
 - Wash the organic layer with brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter to remove the drying agent.
- Purification: Concentrate the filtrate under reduced pressure to yield the crude product. The product, **Ethyl 3-oxocyclohexanecarboxylate**, is obtained as a yellow oil.[4] Further purification can be achieved by vacuum distillation.

Synthesis Workflow Diagram

Caption: Fischer Esterification Synthesis Workflow.

Applications in Drug Development

Ethyl 3-oxocyclohexanecarboxylate is a key starting material in the synthesis of various pharmaceutical compounds. Its most notable application is in the preparation of selective Janus kinase 2 (JAK2) inhibitors.[4]

Role as a Precursor to JAK2 Inhibitors

The JAK/STAT signaling pathway is crucial for transducing extracellular signals from cytokines and growth factors to the nucleus, thereby regulating gene expression involved in cell proliferation, differentiation, and apoptosis. Dysregulation of this pathway is implicated in various diseases, including myeloproliferative neoplasms and inflammatory disorders.

Ethyl 3-oxocyclohexanecarboxylate serves as a foundational scaffold for the synthesis of carbazole-carboxamides, a class of potent and selective JAK2 inhibitors.[4] The cyclohexanone moiety of the molecule provides a versatile template for constructing the core structures of these inhibitors.

The JAK2/STAT3 Signaling Pathway

The binding of a cytokine (e.g., IL-6) to its receptor on the cell surface leads to the activation of receptor-associated JAKs. Activated JAKs then phosphorylate the receptor, creating docking sites for STAT proteins. STATs are subsequently phosphorylated by JAKs, leading to their dimerization and translocation to the nucleus, where they act as transcription factors to regulate the expression of target genes.

Caption: Overview of the JAK2/STAT3 signaling cascade.

Safety and Handling

Ethyl 3-oxocyclohexanecarboxylate is classified as an irritant. It is harmful if swallowed and can cause skin and eye irritation, as well as respiratory irritation.[4] Standard laboratory safety precautions should be followed when handling this compound, including the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood.

Conclusion

Ethyl 3-oxocyclohexanecarboxylate is a chemical intermediate of significant value to the scientific and pharmaceutical research communities. Its well-defined chemical properties and versatile reactivity profile make it an essential building block for the synthesis of complex molecules, most notably in the development of targeted therapies such as JAK2 inhibitors. The detailed synthetic protocol and understanding of its role in medicinal chemistry provided in this

guide are intended to support and facilitate further research and development in these critical areas.

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